

DNP-X Acid Succinimidyl Ester: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DNP-X acid

Cat. No.: B559585

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

DNP-X acid succinimidyl ester, chemically known as 6-(2,4-Dinitrophenyl)aminohexanoic acid, succinimidyl ester, is a crucial amine-reactive chemical probe. Its utility in biomedical research and drug development is centered around its dinitrophenyl (DNP) group, which acts as a reliable hapten for immunological detection. The succinimidyl ester (SE) group provides a mechanism for covalent attachment to primary amines on biomolecules. This guide provides an in-depth overview of its properties, applications, and the experimental protocols for its use.

Core Properties

DNP-X acid succinimidyl ester is a solid, light yellow to yellow substance.^{[1][2]} It is characterized by a seven-atom aminohexanoyl spacer ('X') that separates the DNP hapten from the reactive succinimidyl ester.^[3] This spacer is designed to enhance the accessibility of the DNP moiety for antibody recognition after conjugation.^[3]

Physicochemical and Spectral Properties

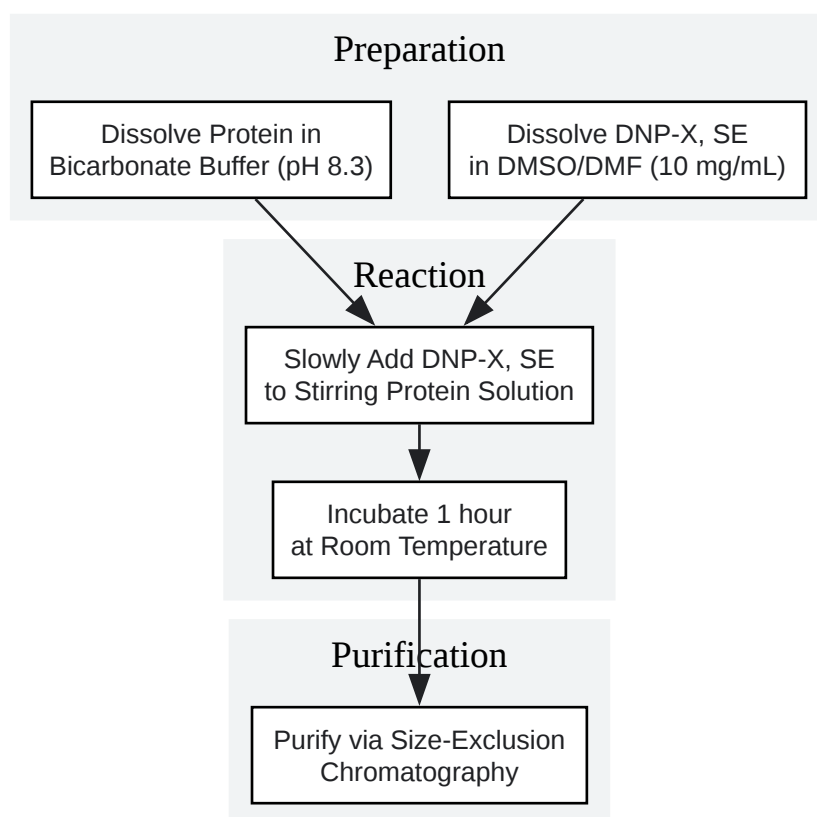
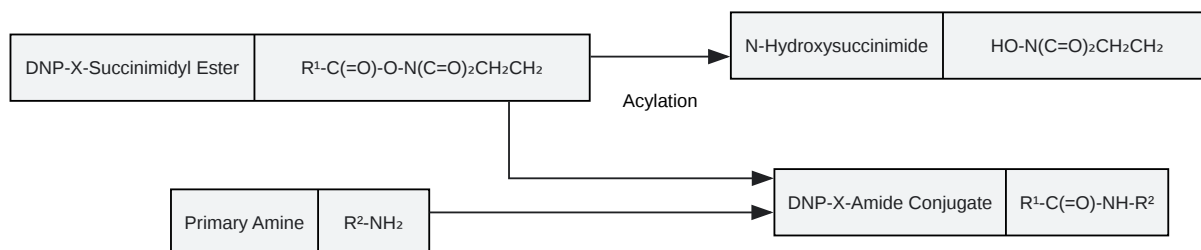
A summary of the key quantitative properties of **DNP-X acid** succinimidyl ester is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₈	[1][2]
Molecular Weight	394.34 g/mol	[1][4][5]
CAS Number	82321-04-8	[1][2][5]
Appearance	Light yellow to yellow solid	[1][2]
Purity	≥95% (HPLC)	[5][6]
Excitation (Ex)	335 nm	[1]
Emission (Em)	518 nm	[1]
Melting Point	152°C	[2]
Solubility	Soluble in DMSO (50 mg/mL), DMF	[1][6][7]

Chemical Reactivity and Mechanism

The core functionality of **DNP-X acid** succinimidyl ester lies in the reactivity of the N-hydroxysuccinimide (NHS) ester group towards primary aliphatic amines, such as the ε-amino group of lysine residues in proteins. This reaction, known as acylation, results in the formation of a stable amide bond, covalently linking the DNP-X moiety to the target molecule.

The reaction is most efficient at a slightly basic pH (8.0-9.0), which ensures that the primary amine is in its non-protonated, nucleophilic state. It is crucial to use amine-free buffers, such as phosphate, carbonate-bicarbonate, or borate buffers, to prevent competition with the target molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DNP-X, SE | DNP-X acid | CAS# 82321-04-8 | InvivoChem [invivochem.com]
- 3. Invitrogen DNP-X, SE, 6-(2,4-Dinitrophenyl)aminohexanoic Acid, Succinimidyl Ester 25 mg | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.co.uk]
- 4. selleckchem.com [selleckchem.com]
- 5. N-Succinimidyl N-(2,4-dinitrophenyl)-6-aminocaproate = 95 HPLC 82321-04-8 [sigmaaldrich.com]
- 6. DNP-X acid, SE [6-(2,4-Dinitrophenyl)aminohexanoic acid, SE] - 25 mg [anaspec.com]
- 7. docs.aatbio.com [docs.aatbio.com]
- To cite this document: BenchChem. [DNP-X Acid Succinimidyl Ester: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b559585#dnp-x-acid-succinimidyl-ester-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com